Application Note: Scalable Synthesis of 3,4-Difluoro-2-methoxy-N-methylbenzamide

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Compound of Interest

Compound Name:	*3,4-difluoro-2-methoxy-N-methylbenzamide*
Cat. No.:	*B14039294*

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Executive Summary

The synthesis of **3,4-difluoro-2-methoxy-N-methylbenzamide** represents a critical workflow in the production of next-generation kinase inhibitors and fluorinated API fragments.[1][2] This benzamide motif leverages the "ortho-fluorine effect" and methoxy-induced conformational locking to enhance ligand binding affinity.[1][2]

This guide moves beyond bench-scale exploration to define a scalable, kilogram-ready protocol. While traditional routes often rely on cryogenic lithiation (unsuitable for large reactors), this protocol prioritizes a Nucleophilic Aromatic Substitution (SNAr) strategy starting from 2,3,4-trifluorobenzoic acid.[1] This approach offers superior atom economy, safety profiles, and cost-efficiency.[1]

Key Technical Advantages of This Route:

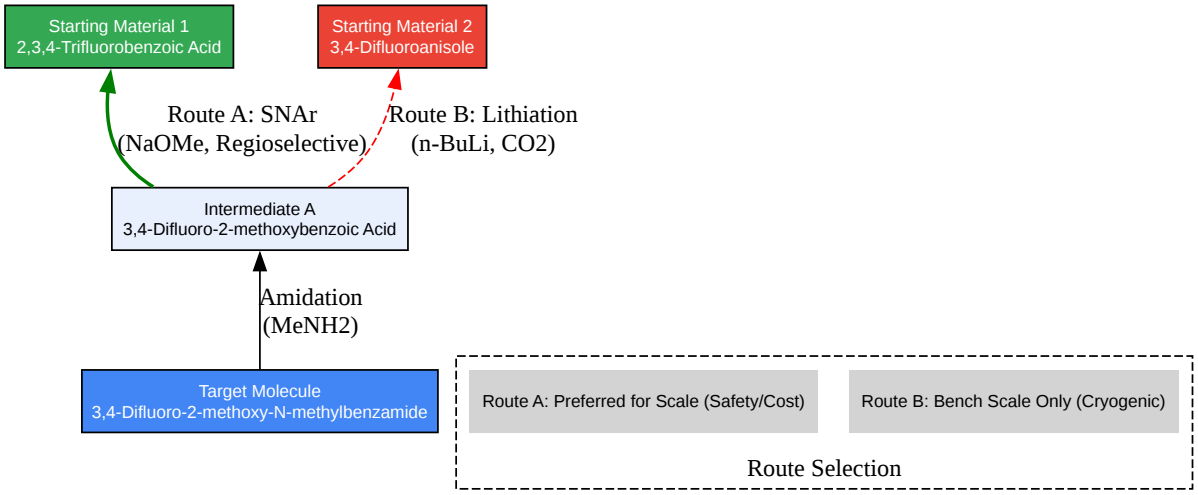
- Regiocontrol: Exploits the electronic activation of the C-2 position by the carboxylate moiety to achieve >95% regioselectivity during methoxylation.[1]

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- Scalability: Avoids pyrophoric organolithiums (e.g., n-BuLi) and cryogenic conditions (-78 °C). [1][2]
- Throughput: Utilizes a telescoped amidation sequence to minimize isolation steps.

Retrosynthetic Analysis & Strategy

The strategic disconnection reveals two primary pathways. Route A (SNAr) is selected for scale-up due to the commercial availability of polyfluorinated precursors and operational simplicity.



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Figure 1: Retrosynthetic logic comparing the SNAr approach (Green) vs. Ortho-lithiation (Red).

Detailed Experimental Protocols

Stage 1: Regioselective Methoxylation (SNAr)

Objective: Convert 2,3,4-trifluorobenzoic acid to 3,4-difluoro-2-methoxybenzoic acid.[1][2]
Mechanism: The carboxylate group at C-1 activates the ortho-fluorine (C-2) towards

nucleophilic attack via an addition-elimination mechanism.[1][2] Literature confirms that hydroxide attacks C-2 preferentially over C-4 in this system [1].[1][2] We translate this to methoxide chemistry.

Materials:

- 2,3,4-Trifluorobenzoic acid (CAS: 61079-72-9)[1][2][3][4]
- Sodium Methoxide (NaOMe), 25% wt in Methanol[1]
- Methanol (Anhydrous)
- Sulfuric Acid (conc., for workup)[1]

Protocol:

- Setup: Equip a double-jacketed glass reactor with an overhead stirrer, reflux condenser, and internal temperature probe. Inert the system with N_2.
- Dissolution: Charge Methanol (5.0 vol) and 2,3,4-Trifluorobenzoic acid (1.0 equiv). Stir until dissolved.
- Activation: Cool to 0–5 °C. Slowly add NaOMe solution (2.2 equiv) via addition funnel. Note: The first equivalent deprotonates the acid; the second acts as the nucleophile.[1]
- Reaction: Warm the mixture to reflux (65 °C) and hold for 4–6 hours.
  - IPC (In-Process Control):[1][2] Monitor by HPLC. Target < 1% starting material.
- Quench & Workup:
  - Cool to 20 °C.
  - Concentrate to remove bulk methanol (approx. 70% volume reduction).
  - Dilute with Water (5.0 vol).
  - Acidify carefully with conc. HCl or H_2SO_4 to pH 1–2. Caution: Exothermic.[1]

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- The product will precipitate as a white solid.[5][6]

- Isolation: Filter the slurry. Wash the cake with cold water (2 x 2 vol). Dry in a vacuum oven at 45 °C.

Expected Yield: 85–92% Data Validation:1H NMR should show a singlet at ~3.9 ppm (OCH_3) and loss of one aromatic fluorine signal.

Stage 2: Acid Chloride Formation & N-Methylation

Objective: Convert the acid intermediate to the final N-methylbenzamide. Chemistry: Activation via Thionyl Chloride ($SOCl_2$) followed by Schotten-Baumann-like amidation.[1][2]

Materials:

- 3,4-Difluoro-2-methoxybenzoic acid (Stage 1 Product)[1][2][7]
- Thionyl Chloride ($SOCl_2$)
- Methylamine (2.0 M in THF or 40% aq. solution)
- Dichloromethane (DCM) or Toluene
- Catalytic DMF[1]

Protocol:

- Activation: In a reactor, suspend Stage 1 Acid (1.0 equiv) in Toluene (6.0 vol). Add catalytic DMF (0.01 equiv).
- Chlorination: Heat to 50 °C. Add $SOCl_2$ (1.2 equiv) dropwise over 30 mins. Off-gassing of SO_2 and HCl will occur (scrubber required).[2]
- Completion: Heat to 75–80 °C for 2 hours. A clear homogeneous solution indicates conversion to the acid chloride.
- Solvent Swap (Optional): If excess $SOCl_2$ is a concern, distill off 2 vol of solvent and replenish with fresh Toluene.

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- Amidation:
  - Cool the acid chloride solution to 0–5 °C.
  - In a separate vessel, prepare Methylamine (3.0 equiv) in Toluene or THF.
  - Slowly dose the acid chloride solution into the amine solution (inverse addition) to prevent dimer formation. Maintain temp < 10 °C.
- Workup:
  - Stir at room temperature for 1 hour.
  - Quench with water (5 vol).
  - Separate phases.[6][8][9] Wash organic layer with 1M HCl (to remove excess amine) and then Brine.
  - Dry over $MgSO_4$ (or azeotropic dry on scale).
- Crystallization: Concentrate the organic phase. Add n-Heptane as an anti-solvent to induce crystallization.[1][2] Filter and dry.[5][6][8][10]

Expected Yield: 90–95% Final Purity: >99.5% (HPLC)

Process Data & Specifications

Table 1: Critical Process Parameters (CPP)

Parameter	Stage 1 (SNAr)	Stage 2 (Amidation)	Impact
Stoichiometry	NaOMe (2.1–2.3 eq)	$MeNH_2$ (2.5–3.0 eq)	Yield / Impurity Profile
Temperature	Reflux (65 °C)	< 10 °C (Addition)	Regioselectivity / Safety
Reaction Time	4–6 Hours	1–2 Hours	Throughput
Solvent	Methanol	Toluene/THF	Solubility / Separation

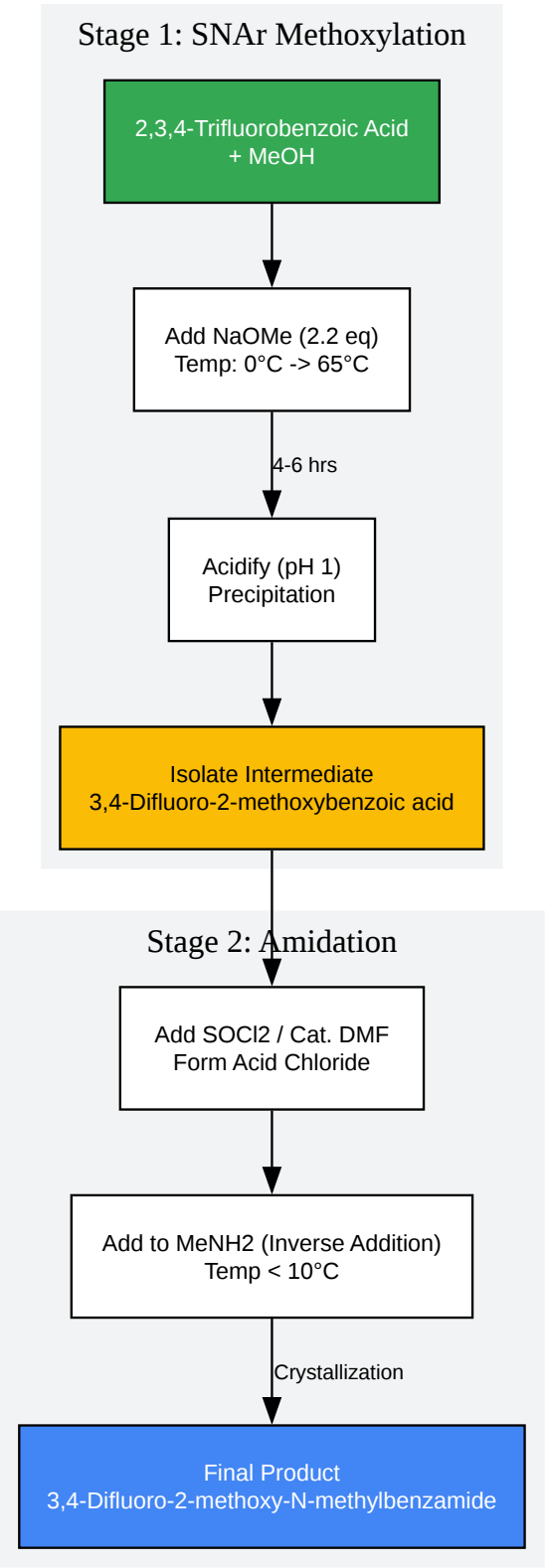
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Table 2: Impurity Profile & Control

Impurity ID	Origin	Control Strategy
Regioisomer A	4-Methoxy substitution (minor)	Lower reaction temp; Use of non-polar co-solvent.[1][2][11]
Bis-methoxy	Over-reaction (SNAr at C2 & C4)	Strictly limit NaOMe equivalents to < 2.[2]3.
Dimer	Acid Chloride reacting with Product	Inverse addition (Acid Cl into Amine).

Workflow Diagram

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Figure 2: Step-by-step process flow from starting material to final API intermediate.[1][2]

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Safety & Handling (HSE)

- Thionyl Chloride ($SOCl_2$): Highly corrosive and reacts violently with water to release HCl and SO_2 gases. All reactors must be vented to a caustic scrubber (NaOH).
- Methylamine: Low boiling point and flammable. Ensure adequate ventilation and use chilled condensers to prevent loss of reagent.
- Fluorinated Waste: While the C-F bonds are stable, waste streams should be segregated for incineration according to local environmental regulations regarding halogenated solvents.

References

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  - Title: Crystal structure of 3,4-difluoro-2-hydroxybenzoic acid.[1][2]
  - Source: N
  - Context: Confirms that nucleophilic attack (by OH-) on 2,3,4-trifluorobenzoic acid occurs preferentially at the 2-position.[1][2]
  - URL:[Link]
- General Amidation Protocols
  - Title: Synthesis and Applications of N-Methylbenzamide.[1][2]
  - Source: ChemicalBook.
  - Context: Standard protocols for converting benzoic acid derivatives to N-methylbenzamides.[2]
- Precursor Availability
  - Title: 2,3,4-Trifluorobenzoic acid Properties & Safety.[1][4]
  - Source: PubChem / Sigma-Aldrich.[1][2]

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